

Acetoxime Benzoate: A Technical Guide to Safe Handling and Properties

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Compound of Interest

Compound Name: *Acetoxime benzoate*

Cat. No.: B2968106

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Acetoxime benzoate** (CAS No. 942-89-2). The following sections detail the compound's properties, potential hazards, and recommended procedures for its safe use in a laboratory setting. All quantitative data has been summarized in structured tables for ease of reference, and key procedures are visualized through diagrams.

Chemical and Physical Properties

Acetoxime benzoate is a white to light yellow crystalline powder.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[1] [2] [3]
Molecular Weight	177.2 g/mol	[1] [2] [3]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	42 °C	
Boiling Point	120 °C at 1.5 mmHg	
CAS Number	942-89-2	[1] [3] [4]

Safety and Hazard Information

Detailed hazard classification for **Acetoxime benzoate** is not readily available in the provided search results.^[1] However, based on information for similar oxime compounds and general chemical safety principles, caution should be exercised when handling this substance. One source indicates that it is irritating to the eyes, respiratory system, and skin.

For the related compound Acetoxime (CAS No. 127-06-0), the following hazards are identified:

- Flammable solid.^{[5][6][7][8]}
- Causes serious eye damage.^{[5][7][8]}
- May cause an allergic skin reaction.^[7]
- Suspected of causing cancer.^[7]
- May cause drowsiness or dizziness.^[7]
- May cause damage to organs (blood) through prolonged or repeated exposure.^{[5][7]}

Given these potential hazards for a closely related compound, it is prudent to handle **Acetoxime benzoate** with a high degree of caution and to utilize appropriate personal protective equipment.

Handling and Storage

Proper handling and storage procedures are crucial to minimize risk when working with **Acetoxime benzoate**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.^[5]
- Avoid contact with skin, eyes, and clothing.^{[5][7]}
- Avoid inhalation of dust.^[5]

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[5][7]
- Keep away from heat, sparks, and open flames.[5][6][7]
- Ground and bond containers and receiving equipment to prevent static discharge.[5][6]
- Wash hands thoroughly after handling.[7]

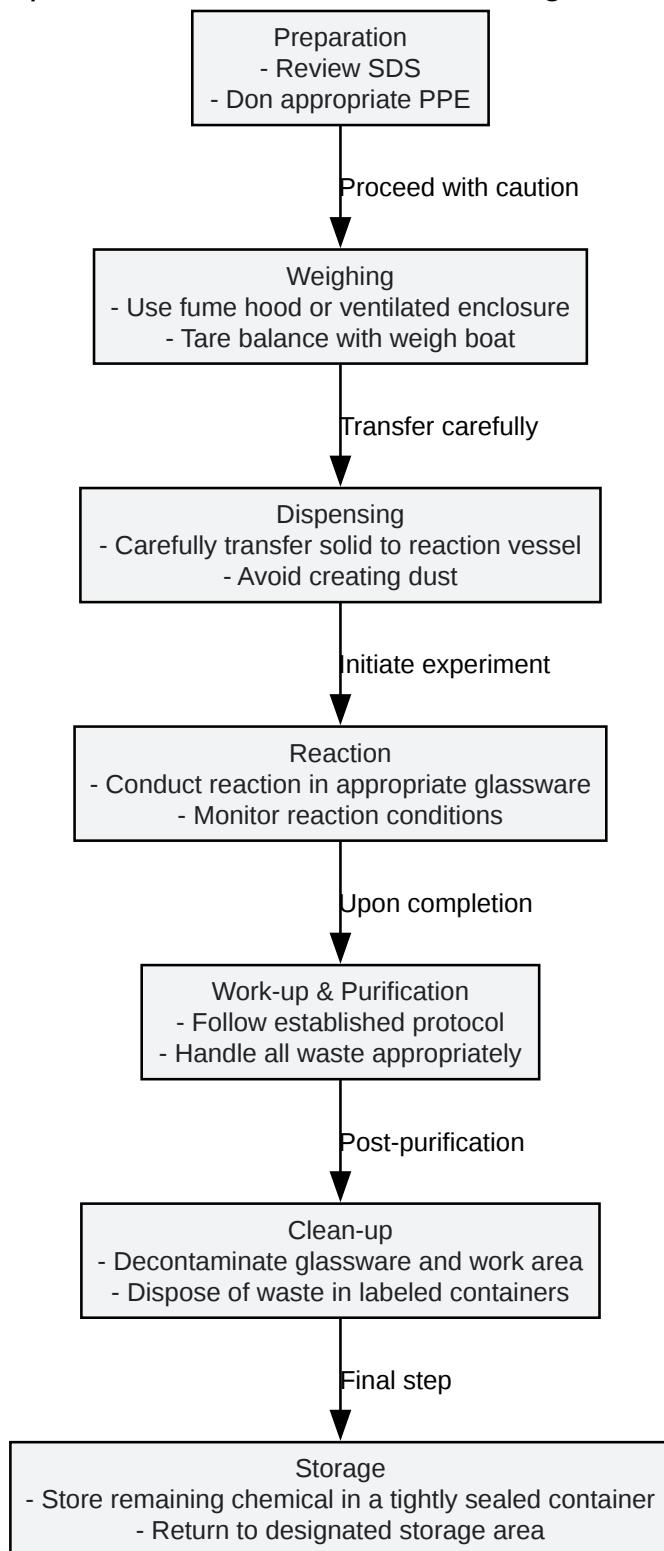
Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
- Store locked up.[6][7]
- Store in a designated flammables area.[5]
- Incompatible materials include strong oxidizing agents.[5]

Experimental Protocols

No specific experimental protocols for **Acetoxime benzoate** were found in the provided search results. The following is a generalized workflow for handling a solid chemical like **Acetoxime benzoate** in a laboratory setting.

General Experimental Workflow for Handling Solid Chemicals

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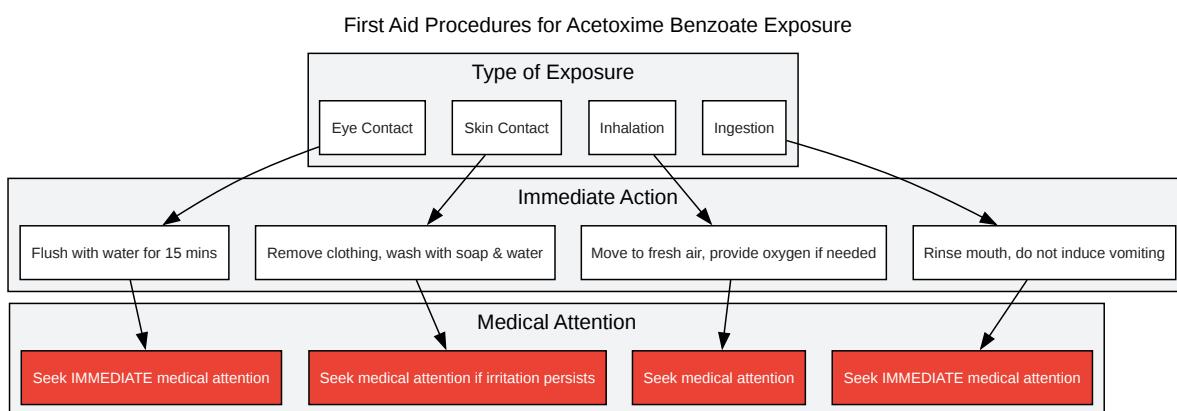
General workflow for handling solid chemicals.

Emergency Procedures

In the event of an emergency, follow these procedures.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek immediate medical attention.[5][6]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[6][9] If irritation persists, seek medical attention.[9]
- Inhalation: Move the exposed person to fresh air.[6][9] If breathing is difficult, give oxygen.[8] If not breathing, give artificial respiration.[9] Seek medical attention.[9]
- Ingestion: Do NOT induce vomiting.[5] Rinse mouth with water.[6] Never give anything by mouth to an unconscious person.[5][6] Seek immediate medical attention.[9]



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First aid procedures for different exposure routes.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[5]
- Specific Hazards: Hazardous combustion products may include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[5] Containers may explode when heated.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][10]

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel. Ensure adequate ventilation.[5] Avoid dust formation.[5] Remove all sources of ignition.[5]
- Environmental Precautions: Prevent product from entering drains or waterways.[5][11]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[5]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Acetoxime benzoate**:

- Eye/Face Protection: Tight-sealing safety goggles.[5]
- Skin Protection: Impervious gloves and protective clothing to prevent skin contact.[5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

Biological Pathways and Experimental Data

There is no information in the provided search results regarding specific biological signaling pathways for **Acetoxime benzoate**. The focus of the available literature is on its chemical properties and safety handling. Similarly, no specific experimental protocols beyond general handling were identified.

Disclaimer

This document is intended as a guide for trained professionals and should not be considered a substitute for a comprehensive risk assessment. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling this chemical. All users should be trained in proper laboratory techniques and emergency procedures.

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